

protocols for dissolving and storing FR221647

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Compound of Interest

Compound Name: FR221647

Cat. No.: B1674026

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Application Notes and Protocols for FR221647

For Researchers, Scientists, and Drug Development Professionals

Introduction

FR221647 is a non-nucleoside inhibitor of adenosine deaminase (ADA) with the molecular formula $C_{14}H_{17}N_3O_2$ and a molecular weight of 259.30 g/mol [1][2]. Its CAS number is 256461-28-6[1][3]. As an inhibitor of ADA, **FR221647** has the potential to modulate adenosine levels, which can have significant implications for inflammatory and immune responses. These application notes provide detailed protocols for the proper dissolution and storage of **FR221647** to ensure its stability and efficacy in research applications.

Chemical Properties

A summary of the key chemical properties of **FR221647** is provided in the table below.

Property	Value	Reference
Molecular Formula	$C_{14}H_{17}N_3O_2$	[1][3]
Molecular Weight	259.30 g/mol	[1][2]
CAS Number	256461-28-6	[1][3]
Appearance	Solid powder	[3]
Purity	>98%	[3]

Dissolution Protocols

FR221647 is sparingly soluble in aqueous solutions and requires an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for this purpose.

Materials Required

- **FR221647** powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile polypropylene or glass vials with screw caps
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation: Work in a clean, sterile environment, such as a laminar flow hood, to prevent contamination. Ensure all glassware and equipment are dry.
- Weighing: Accurately weigh the desired amount of **FR221647** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.593 mg of **FR221647**.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **FR221647** powder. For a 10 mM stock, if you weighed 2.593 mg, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for at least 1-2 minutes until the powder is completely dissolved.
 - If the compound does not dissolve completely with vortexing, sonicate the solution for 5-10 minutes in a water bath.

- **Sterilization (Optional):** If the stock solution is intended for use in sterile cell culture applications, it can be sterilized by filtering through a 0.22 μm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended in the storage protocols below.

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the desired final concentration. It is crucial to keep the final concentration of DMSO in the culture medium low (typically below 0.5%) to avoid cytotoxicity.

Example Dilution: To prepare a 10 μM working solution from a 10 mM stock, a 1:1000 dilution is required. This can be achieved by adding 1 μL of the 10 mM stock solution to 1 mL of cell culture medium.

Storage and Stability

Proper storage of **FR221647** in both solid and solution form is critical to maintain its integrity and activity.

Solid Form

Storage Condition	Recommended Duration
-20°C	Long-term (years)
4°C	Short-term (weeks to months)
Room Temperature	Not recommended for long-term storage

In Solution (DMSO)

Storage Condition	Recommended Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

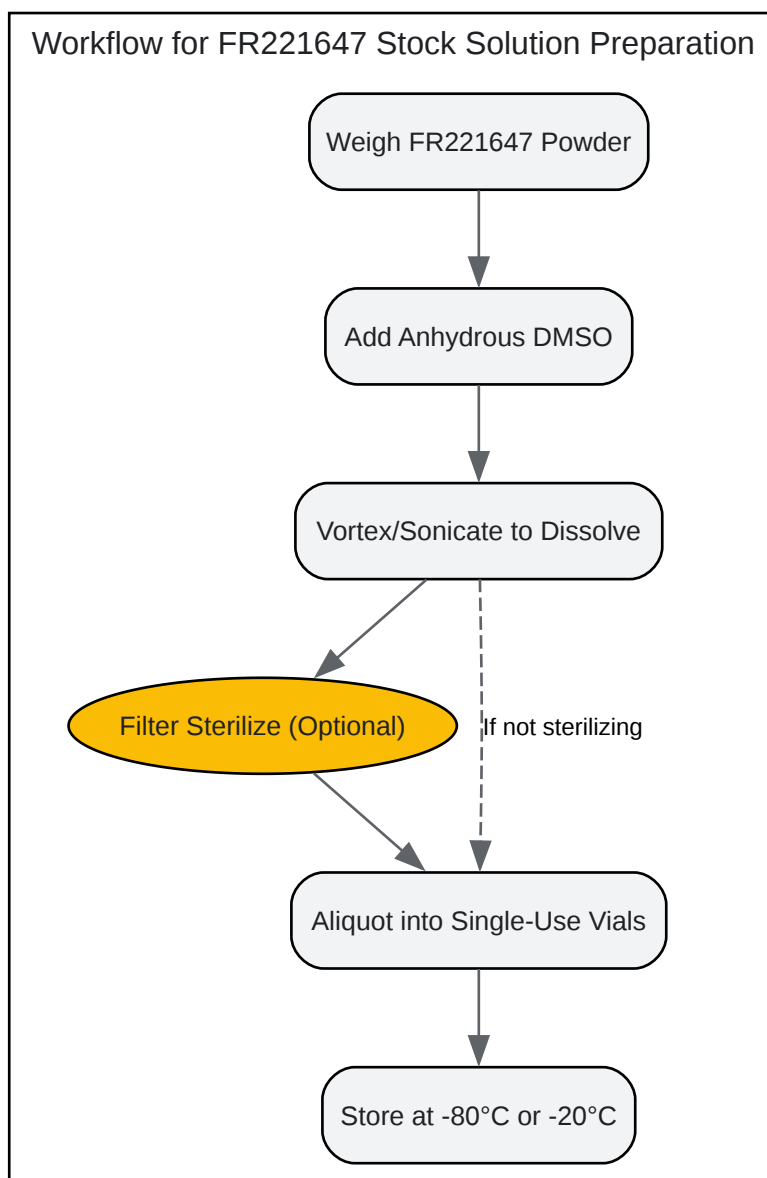
Important Considerations:

- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of stock solutions as this can lead to degradation of the compound. Aliquoting into single-use vials is highly recommended.
- **Light Sensitivity:** Protect the solid compound and its solutions from direct light. Store vials in the dark or use amber-colored vials.
- **Moisture:** Store the solid compound in a desiccator to protect it from moisture.

Visualized Experimental Workflow and Signaling Pathway

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the workflow for preparing a stock solution of **FR221647**.

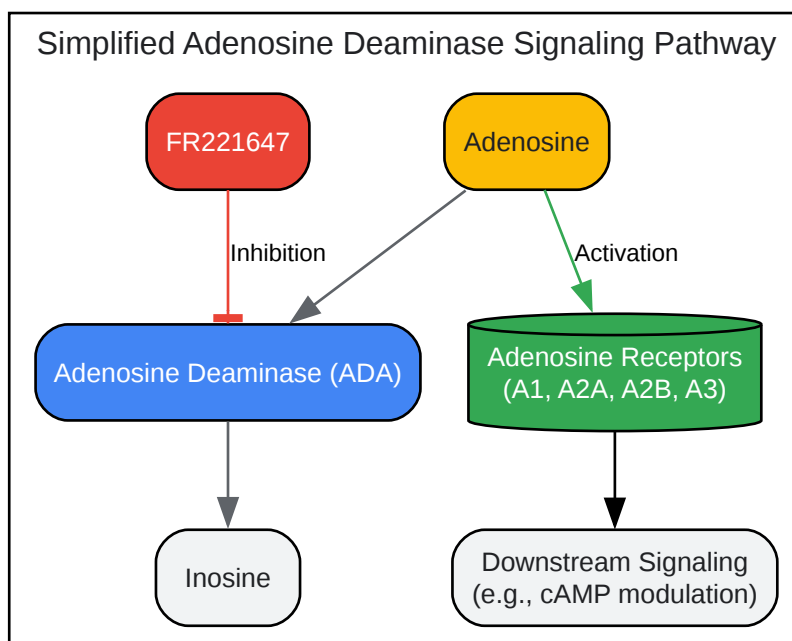


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Caption: Workflow for the preparation of **FR221647** stock solution.

Adenosine Deaminase Signaling Pathway

FR221647 is an inhibitor of adenosine deaminase (ADA), an enzyme that converts adenosine to inosine. By inhibiting ADA, **FR221647** increases the extracellular concentration of adenosine, which can then bind to adenosine receptors (A1, A2A, A2B, A3) to initiate downstream signaling cascades.



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Caption: Inhibition of ADA by **FR221647** leads to increased adenosine signaling.

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